

Essential Safety and Logistics for Handling trans-Chlordane-13C10

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Compound of Interest

Compound Name: *trans Chlordane-13C10*

Cat. No.: *B15599535*

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This guide provides critical safety and logistical information for the handling and disposal of trans-Chlordane-13C10 in a laboratory setting. Adherence to these procedures is essential to minimize exposure and ensure a safe working environment. Trans-Chlordane is a component of the technical chlordane mixture, a persistent organochlorine pesticide.^[1] Due to its potential health risks, including being a suspected carcinogen, all handling and disposal operations must be conducted with the utmost care.^{[2][3]}

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for trans-Chlordane. Note that some data pertains to a standard solution of trans-Chlordane.

Property	Value
Chemical Formula	C ₁₀ H ₆ Cl ₈
Appearance	Off-white powder
Melting Point	106 - 107 °C
Boiling Point	~175 °C (decomposes)
Flash Point	-17 °C (as a standard in acetone)[2]
Autoignition Temperature	465 °C (as a standard in acetone)[2]
Density	~1.6 g/cm ³
UN Number	2761
Hazard Class	6.1 (Toxic)
Packing Group	III

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Ventilation: All work with trans-Chlordane-13C10 must be conducted in a certified chemical fume hood to minimize inhalation exposure.[2] Ensure good ventilation and exhaustion at the workplace.[2]
- Designated Area: Establish a designated area for handling trans-Chlordane-13C10. This area should be clearly marked with appropriate hazard signs.

2. Personal Protective Equipment (PPE):

- Body Protection: Wear a chemical-resistant suit or coveralls.[4] For tasks with a high risk of splashing, a PVC, nitrile rubber, or neoprene apron should be worn over the coveralls.[5]
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, are mandatory.[5] Natural rubber gloves are not sufficient.[5] Gloves should be long enough to cover the wrists.

[5] Before removal, rinse the outside of the gloves, and then wash them inside and out after use.[5]

- Eye Protection: Chemical splash goggles or a full-face shield are required to protect against splashes.[6] A full-face respirator can provide both eye and respiratory protection.[6]
- Respiratory Protection: If there is a risk of aerosol or dust formation, a respirator with an organic vapor cartridge is necessary.[5]

3. Hygiene Measures:

- No Personal Items: Do not eat, drink, or smoke in the designated handling area.[5]
- Hand Washing: Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[5]
- Clothing: Contaminated work clothing should be removed carefully and washed separately from other laundry.[4]

Disposal Plan: Step-by-Step Procedures

1. Waste Collection:

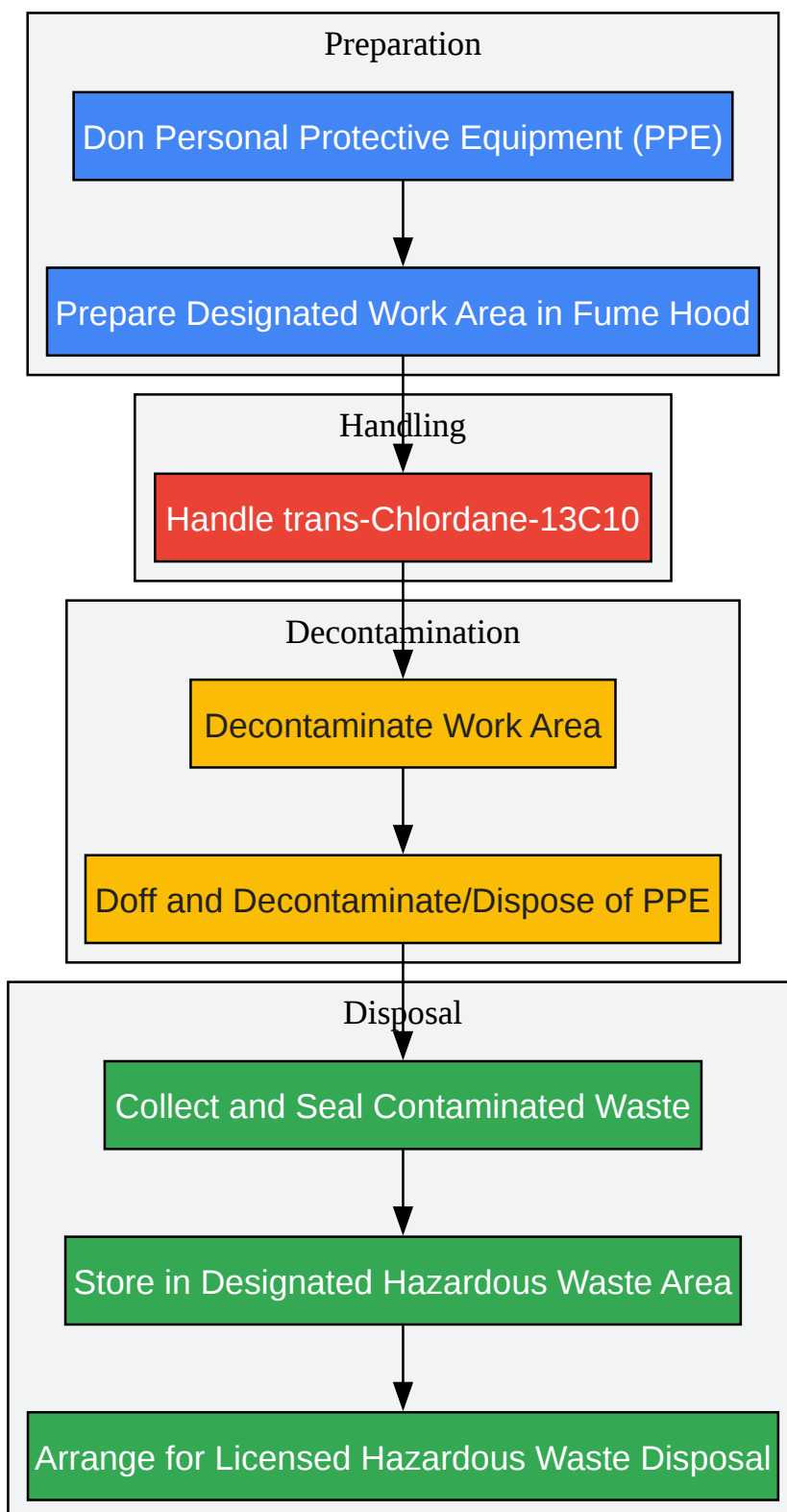
- Segregation: All waste contaminated with trans-Chlordane-13C10, including disposable PPE, absorbent materials, and empty containers, must be collected in a designated, labeled, and sealed hazardous waste container.
- Spill Management: In case of a spill, absorb the material with sand, earth, or another suitable non-combustible absorbent material.[7][8] Prevent the spill from entering waterways.[7]

2. Waste Disposal:

- Incineration: The primary method for the disposal of chlordane waste is high-temperature incineration in a licensed hazardous waste incinerator designed for organochlorine compounds.[7][9]
- Landfill: If incineration is not possible, the waste may be buried in an approved hazardous waste landfill.[7]

- Regulatory Compliance: All disposal activities must comply with local, state, and federal regulations for hazardous waste.[\[7\]](#)

Experimental Workflow for Handling and Disposal



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